

Technical Support Center: Preventing Depurination of dG during Detritylation

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Compound of Interest

Compound Name: 5'-O-DMT-N2-DMF-dG

Cat. No.: B15598077

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This technical support center provides guidance for researchers, scientists, and drug development professionals on preventing depurination of deoxyguanosine (dG) during the detritylation step of oligonucleotide synthesis.

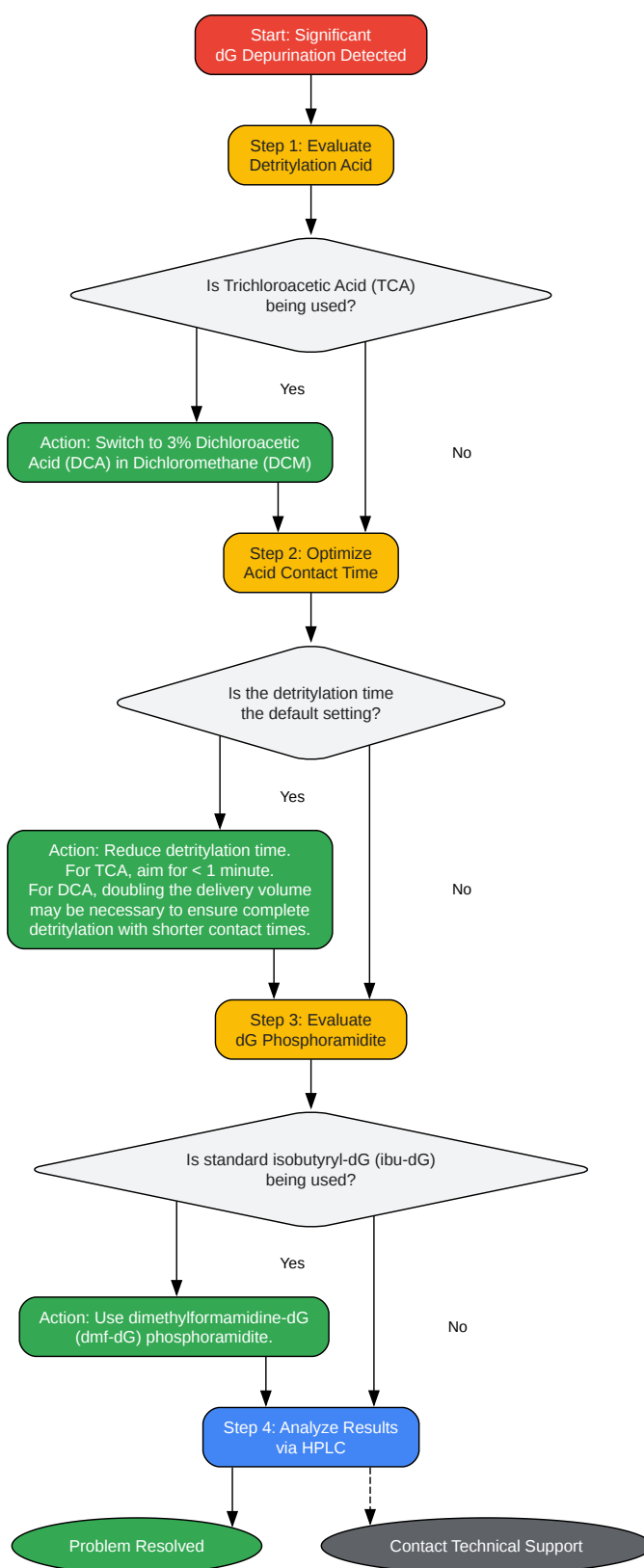
Troubleshooting Guide

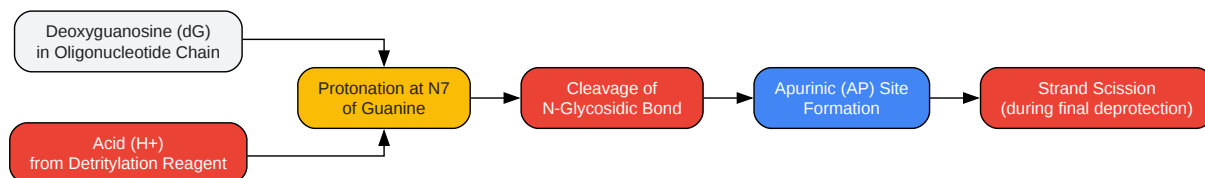
This guide addresses common issues and provides systematic steps to diagnose and resolve dG depurination.

Problem: Significant dG depurination is observed, leading to low yield of full-length oligonucleotide and the presence of shorter fragments.

Depurination is the acid-catalyzed cleavage of the β -N-glycosidic bond between the purine base (guanine) and the deoxyribose sugar.^[1] This creates an abasic site, which is susceptible to cleavage under basic conditions during the final deprotection step, resulting in truncated oligonucleotides.^[2]^[3] The use of electron-withdrawing acyl protecting groups on the purine bases can destabilize the glycosidic bond, making the nucleoside more prone to depurination.^[3]

Troubleshooting Workflow





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References

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